

Personal protective equipment for handling H-D-Phg-OH

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Compound of Interest

Compound Name: **H-D-Phg-OH**

Cat. No.: **B555899**

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Essential Safety and Handling Guide for H-D-Phg-OH

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **H-D-Phg-OH** (D-Phenylglycine). The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical from acquisition to disposal.

Chemical Identification and Properties

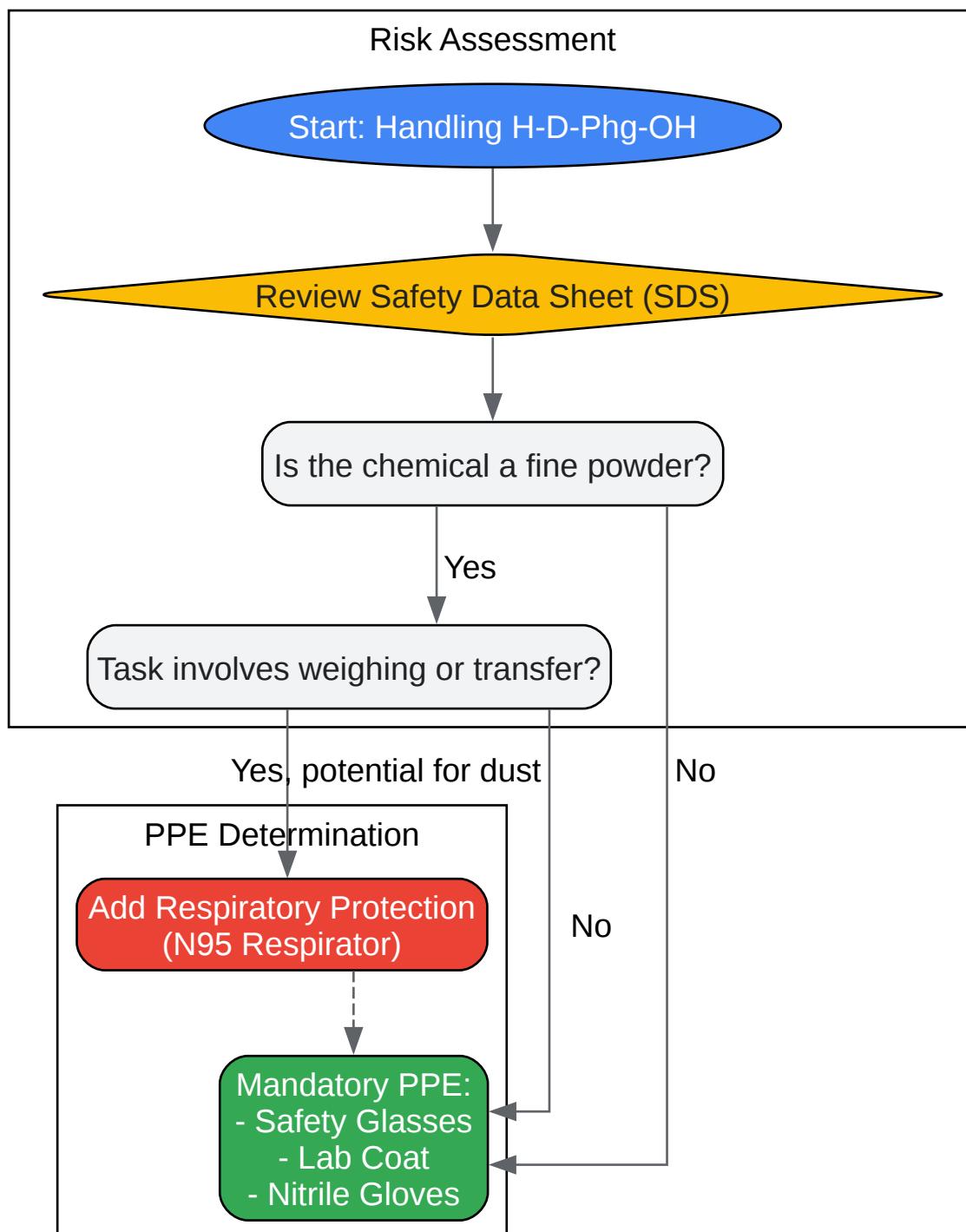
H-D-Phg-OH is a non-proteinogenic amino acid derivative commonly used in peptide synthesis.^{[1][2]} While one Safety Data Sheet (SDS) classifies it as a non-hazardous substance, it is imperative to handle it with the care accorded to all laboratory chemicals.^[3]

Identifier	Value	Source(s)
Chemical Name	H-D-Phg-OH; D-Phenylglycine	[4] [5] [6]
Synonyms	(2R)-2-amino-2-phenylacetic acid; D-(-)-alpha-Phenylglycine	[4] [6]
CAS Number	875-74-1	[5]
Molecular Formula	C ₈ H ₉ NO ₂	[4] [5]
Molecular Weight	151.2 g/mol	[5]
Form	Solid	[2]

Hazard Identification and Risk Assessment

According to available safety data, **H-D-Phg-OH** is not classified as a hazardous substance or mixture under the OSHA Hazard Communication Standard.[\[3\]](#) However, as a combustible solid and fine powder, it may pose a dust explosion risk if dispersed in the air in sufficient concentrations.[\[2\]](#)[\[3\]](#) The primary risks are associated with physical contact and inhalation of dust.

Risk Mitigation Workflow



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Caption: Risk assessment for determining appropriate PPE.

Personal Protective Equipment (PPE) Protocol

Even with a non-hazardous classification, a baseline of PPE is mandatory to prevent contact and contamination. For related compounds, the use of eye shields, gloves, and a respirator is recommended.[\[2\]](#)

Protection Type	Specification	Purpose
Eye Protection	Safety glasses or goggles	Protects eyes from dust particles.
Hand Protection	Nitrile gloves	Prevents direct skin contact.
Body Protection	Standard laboratory coat	Protects skin and clothing from contamination.
Respiratory	N95 respirator (or equivalent)	Recommended when handling powder outside a fume hood or when dust generation is likely (e.g., weighing).

Procedural Protocol: Donning and Doffing PPE

- **Donning (Putting On):**

1. Perform hand hygiene.
2. Put on the lab coat and fasten it completely.
3. If required, put on the N95 respirator, ensuring a proper seal.
4. Put on safety glasses or goggles.
5. Put on gloves, pulling the cuffs over the sleeves of the lab coat.

- **Doffing (Taking Off):**

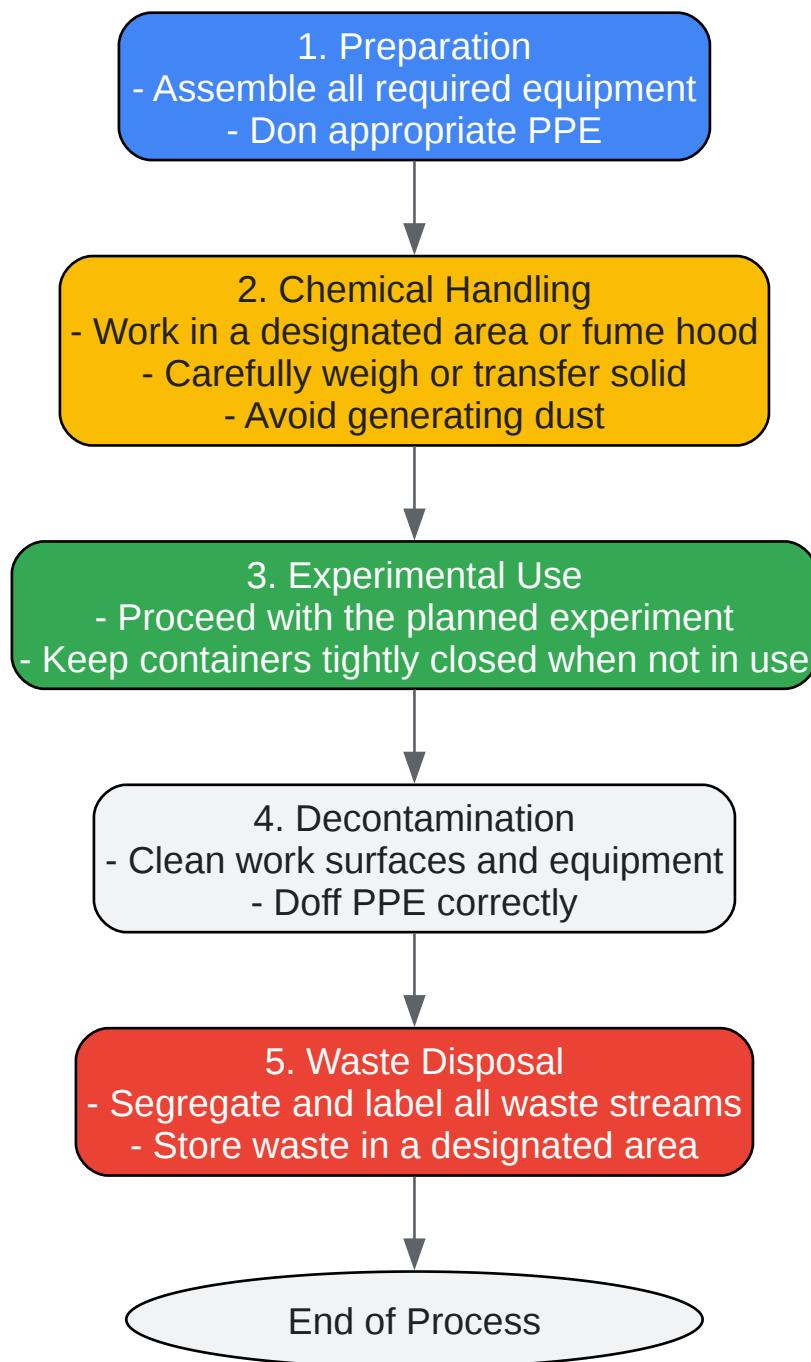
1. Remove gloves using a technique that avoids skin contact with the exterior of the glove.
2. Remove the lab coat by folding it inward and avoiding contact with the contaminated exterior.

3. Perform hand hygiene.
4. Remove eye protection.
5. Remove the respirator (if used).
6. Perform thorough hand hygiene.

Safe Handling and Operational Workflow

Adherence to a structured workflow minimizes exposure and ensures operational safety.

Operational Workflow for Handling **H-D-Phg-OH**



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Caption: Step-by-step workflow for safe chemical handling.

Storage:

- Store **H-D-Phg-OH** in a tightly closed container in a dry, well-ventilated area.[3]

- For long-term stability, storage at 2-8°C is recommended for the solid, while solutions should be kept at -20°C for one month or -80°C for six months.[1][2]

Spill and Emergency Procedures

In case of accidental exposure or spills, immediate and appropriate action is critical.

Exposure / Spill	First Aid / Response Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present.[3] Seek medical attention.
Skin Contact	Take off all contaminated clothing immediately. [3] Rinse the affected skin area with copious amounts of water.[3]
Inhalation	Move the individual to fresh air.[3] If breathing is difficult, provide oxygen and seek medical attention.
Ingestion	Do not induce vomiting. Have the person drink two glasses of water at most.[3] Seek immediate medical attention.
Minor Spill (Solid)	Evacuate the immediate area.[3] Wearing appropriate PPE, gently sweep or scoop the solid material into a labeled waste container, avoiding dust generation.[3] Clean the affected area thoroughly.
Major Spill	Evacuate the laboratory and alert personnel. Contact your institution's Environmental Health & Safety (EH&S) department immediately.

Disposal Plan

Proper disposal is essential to protect the environment and comply with regulations. Do not let the product enter drains.[3]

Procedural Protocol: Waste Disposal

- Solid Waste:
 - Collect all **H-D-Phg-OH** waste and any materials used for cleaning spills (e.g., paper towels, contaminated gloves) in a designated, compatible, and clearly labeled hazardous waste container.[7][8]
 - The container should be kept closed except when adding waste.[7]
- Contaminated PPE:
 - All disposable PPE (gloves, respirators) used while handling the chemical should be considered contaminated.
 - Place this waste into the designated solid chemical waste stream.
- Empty Containers:
 - Empty containers must be labeled with a hazardous waste tag and collected by your institution's EH&S department for disposal.[9]
- Waste Pickup:
 - Store the sealed waste container in a designated secondary containment area.
 - Submit a hazardous waste pickup request through your institutional EH&S online portal.[7]

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